

Physical properties of acetyl benzoyl peroxide

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Compound of Interest

Compound Name: *Acetyl benzoyl peroxide*

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An In-depth Technical Guide to the Physical Properties of **Acetyl Benzoyl Peroxide**

This guide provides a comprehensive technical overview of the core physical properties of **acetyl benzoyl peroxide**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental data with practical insights into the handling and application of this highly reactive compound. Our focus is on the causality behind its characteristics, ensuring a deep understanding of its behavior for safe and effective utilization in a laboratory and developmental setting.

Chemical Identity and Structure

Acetyl benzoyl peroxide, also known by synonyms such as Acetozone, is an asymmetric organic peroxide.^{[1][2][3]} Its structure, containing a reactive peroxide bridge (-O-O-) flanked by an acetyl and a benzoyl group, is fundamental to its high reactivity and utility as a radical initiator and potent oxidizing agent.

Identifier	Value	Source(s)
IUPAC Name	acetyl benzenecarboperoxoate	[1]
CAS Number	644-31-5	[1] [2] [4]
Molecular Formula	C ₉ H ₈ O ₄	[1] [5] [6]
Molecular Weight	180.16 g/mol	[1] [2] [5]
Canonical SMILES	CC(=O)OOC(=O)C1=CC=CC=C1	[4] [5]
InChI Key	PDAVOLCVHOKLEO-UHFFFAOYSA-N	[4] [5]

Core Physical Properties

The physical state of **acetyl benzoyl peroxide** dictates its handling, storage, and application protocols. In its pure form, it is a white crystalline solid, often appearing as needles.[\[1\]](#)[\[4\]](#)[\[7\]](#) However, due to its inherent instability, it is frequently supplied commercially as a solution containing less than 40% of the active compound in a nonvolatile solvent to mitigate its reactivity.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)

Property	Value	Comments and Experimental Context	Source(s)
Physical Form	White crystalline solid (needles)	The crystalline nature necessitates careful handling to avoid friction or grinding, which can lead to decomposition. [1] [4] [7] [10]	
Melting Point	37 °C (98.6 °F)	The low melting point signifies its thermal sensitivity. Experiments must be conducted with precise temperature control, as heating can initiate rapid, potentially explosive decomposition.	[1] [2] [5]
Boiling Point	130 °C (266 °F) at 19 mm Hg	This value is reported at reduced pressure (19 Torr or ~2.5 kPa). Attempting to determine the boiling point at atmospheric pressure would result in violent decomposition before boiling is achieved.	[1] [2] [10]
Density	~1.222 g/cm ³	This density is for the solid material and is a key parameter for formulation calculations.	[6] [8] [11]

Solubility Profile

The solubility of **acetyl benzoyl peroxide** is a critical factor in its formulation for various applications, including as a disinfectant or bleaching agent.^{[3][4]} The polarity difference between the acetyl and benzoyl moieties results in moderate to low solubility in a range of solvents.

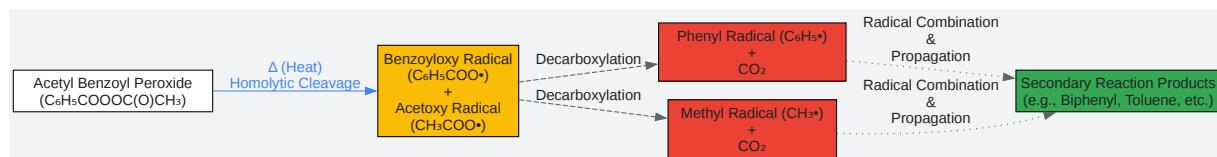
Solvent	Solubility	Implications for Use	Source(s)
Water	639 mg/L at 25 °C	Low aqueous solubility impacts its use in aqueous systems, often requiring co-solvents or formulation as an emulsion or suspension.	[1][10]
Ethers	Moderately soluble	Good solubility allows for use in organic synthesis where ethers are common reaction media.	[1][4][8]
Chloroform	Moderately soluble	A common solvent for analytical characterization, such as NMR or IR spectroscopy.	[1][4][8]
Carbon Tetrachloride	Moderately soluble	Historically used as a solvent, though its use is now restricted due to toxicity.	[1][4][8]
Alcohols	Slightly soluble	Limited solubility requires careful solvent selection for formulations containing alcohols.	[1][4][8]
Mineral Oils	Slightly soluble	This property is relevant for its application in bleaching food oils.[4] [12]	[1][4][8]

Stability and Thermal Decomposition

As with all organic peroxides, the defining characteristic of **acetyl benzoyl peroxide** is its thermal instability. The oxygen-oxygen single bond is weak and susceptible to homolytic cleavage upon energy input from heat, shock, or friction, leading to the formation of highly reactive free radicals.

This decomposition is exothermic and can self-accelerate, posing a significant explosion hazard if not properly controlled.^{[8][13]} The compound is known to decompose, potentially explosively, if heated quickly, subjected to grinding, or compressed.^{[1][4][10]} Furthermore, it is reactive with water, which causes decomposition and heat generation.^{[3][4][8]} For this reason, the pure compound must be stored in a cool, well-ventilated place away from heat sources and incompatible materials such as reducing agents, with which it can react vigorously.^{[4][8][10]}

The thermal decomposition process is a critical aspect of its function as a radical initiator. The initial cleavage of the O-O bond is the rate-determining step, followed by subsequent reactions of the resulting radicals.



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Caption: Thermal decomposition pathway of **acetyl benzoyl peroxide**.

Experimental Protocol: Melting Point Determination

Determining the melting point of a thermally sensitive compound like **acetyl benzoyl peroxide** requires stringent safety protocols. This procedure is designed to minimize risk while obtaining an accurate measurement.

Causality Statement: A capillary melting point apparatus is used for its precise temperature control and the small sample size required, which significantly reduces the hazard associated with heating a potentially explosive substance. The use of a blast shield is a mandatory precaution.

Methodology:

- **Preparation:** Ensure the melting point apparatus is clean and calibrated. Place a blast shield in front of the apparatus.
- **Sample Loading:** Under a fume hood and wearing appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves, carefully load a small amount of crystalline **acetyl benzoyl peroxide** into a capillary tube. The sample should be no more than 1-2 mm high.
 - **Expert Insight:** Do not grind the sample to load it. Grinding can initiate decomposition. Use a gentle tapping motion to pack the crystals.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating Protocol:**
 - Set a rapid heating rate (e.g., 10-15 °C/min) to approach the expected melting point of 37 °C.
 - Approximately 10 °C below the expected melting point, reduce the heating rate to 1-2 °C/min. This slow ramp rate is crucial for observing the exact melting range accurately.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.
- **Shutdown and Disposal:** After the measurement is complete, allow the apparatus to cool down completely. Dispose of the used capillary tube and any waste material according to hazardous waste protocols for reactive organic peroxides. Do not discard in regular trash.

Summary of Safety and Handling

The physical properties of **acetyl benzoyl peroxide** classify it as a hazardous material requiring specialized handling.

- Thermal Sensitivity: Store in a cool, dark, well-ventilated area, away from heat, sparks, and direct sunlight.[10] The recommended maximum storage temperature is typically 38°C or lower.[10]
- Shock Sensitivity: Avoid friction, grinding, and impact, especially in its pure, solid form.[3][4][7]
- Reactivity: Keep away from incompatible materials, especially reducing agents, strong acids, bases, and metals.[4][8][13]
- Irritant: As a powerful oxidizing agent, it is irritating and corrosive to the skin, eyes, and mucous membranes.[1][4][9][14] Always use appropriate PPE, including chemical-resistant gloves and safety goggles.[14][15]

This guide provides a foundational understanding of the physical properties of **acetyl benzoyl peroxide**, grounded in authoritative data. For any laboratory application, this information must be supplemented by a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier.

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